

Technical Guide & Safety Data Sheet (SDS): 1-Chloro-3-propoxypropane[1]

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Compound of Interest

Compound Name: 1-Chloro-3-propoxypropane

Cat. No.: B8577717

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CRITICAL SAFETY ALERT: IDENTITY MISMATCH

User Attention Required: The Topic request associated the name "**1-Chloro-3-propoxypropane**" with CAS 6296-54-4. This is a discrepancy.

- CAS 6296-54-4 corresponds to Ethyl 2,4-dioxo-4-phenylbutanoate (a solid diketo-ester).[1]
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **1-Chloro-3-propoxypropane** corresponds to CAS 4161-23-3 (a liquid chloro-ether).[1]

This guide strictly covers the chemical defined by the name: **1-Chloro-3-propoxypropane** (CAS 4161-23-3). If you possess a bottle labeled CAS 6296-54-4, STOP.[1] It is a different chemical with different hazards.

PART 1: CHEMICAL IDENTIFICATION & PHYSICOCHEMICAL PROFILE[1]

Substance Identity

- Chemical Name: **1-Chloro-3-propoxypropane**[1]

- Synonyms: 3-Chloropropyl propyl ether; Propane, 1-chloro-3-propoxy-[1]
- CAS Registry Number: 4161-23-3[1]
- Molecular Formula: C₆H₁₃ClO[1]
- Molecular Weight: 136.62 g/mol [1]
- SMILES:CCCOCCCCI

Physicochemical Properties

This compound is a bifunctional alkylating agent and ether. Its physical behavior is governed by the lipophilic propyl chain and the polarizable C-Cl bond.[1]

Property	Value (Experimental/Predicted)	Context for Handling
Physical State	Liquid	Colorless to pale yellow.[1][6]
Boiling Point	144°C ± 13°C (760 mmHg)	Moderate volatility; requires heat for distillation.
Density	0.9 ± 0.1 g/cm ³	Floats on water (Phase separation critical in spills).
Flash Point	~40–50°C (Predicted)	Flammable Liquid. Vapors can travel to ignition sources.[7]
Solubility	Immiscible in water; Miscible in DCM, THF, EtOAc	Use organic solvents for extraction/cleanup.
LogP	~1.8–2.0	Moderate lipophilicity; potential for skin absorption.

PART 2: HAZARD IDENTIFICATION & RISK ASSESSMENT (GHS)

GHS Classification

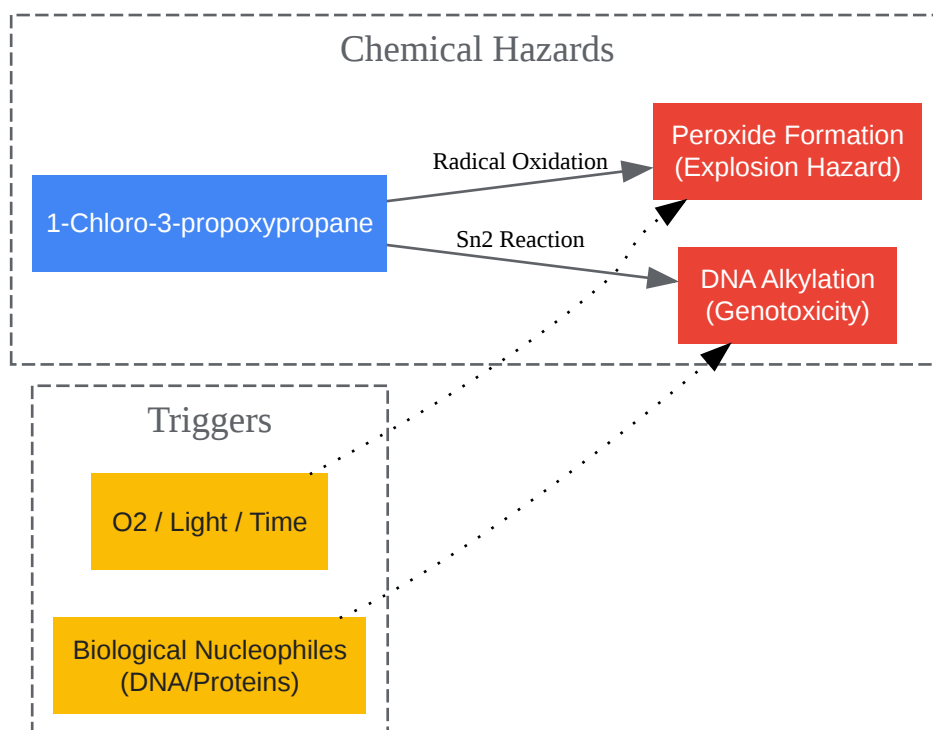
Based on structural activity relationships (SAR) of analogous chloro-alkyl ethers:

- Flammable Liquids: Category 3 (H226)[8]
- Skin Corrosion/Irritation: Category 2 (H315)[8]
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)
- Germ Cell Mutagenicity: Suspected (Category 2) — Due to alkylating potential of primary alkyl chlorides.

Structural Alerts & Mechanistic Toxicology

The molecule contains two critical reactive motifs:[1]

- Primary Alkyl Chloride: Susceptible to nucleophilic attack (). In biological systems, this can alkylate DNA (guanine residues), posing a genotoxic risk.
- Ether Linkage: Susceptible to radical oxidation, forming explosive peroxides upon prolonged storage in air.



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Figure 1: Mechanistic Hazard Pathways. The dual risk of peroxide formation (storage) and alkylation (biological exposure).[1][7]

PART 3: OPERATIONAL SAFETY & HANDLING PROTOCOLS

Engineering Controls

- Ventilation: All handling must occur within a certified chemical fume hood maintaining a face velocity of >100 fpm.
- Inert Atmosphere: Store and transfer under Nitrogen () or Argon to prevent peroxide formation and hydrolysis.

Personal Protective Equipment (PPE)

- Gloves: Nitrile (0.11 mm) is sufficient for splash protection. For prolonged immersion/cleanup, use Silver Shield/4H or Viton due to the penetrative nature of chlorinated

ethers.

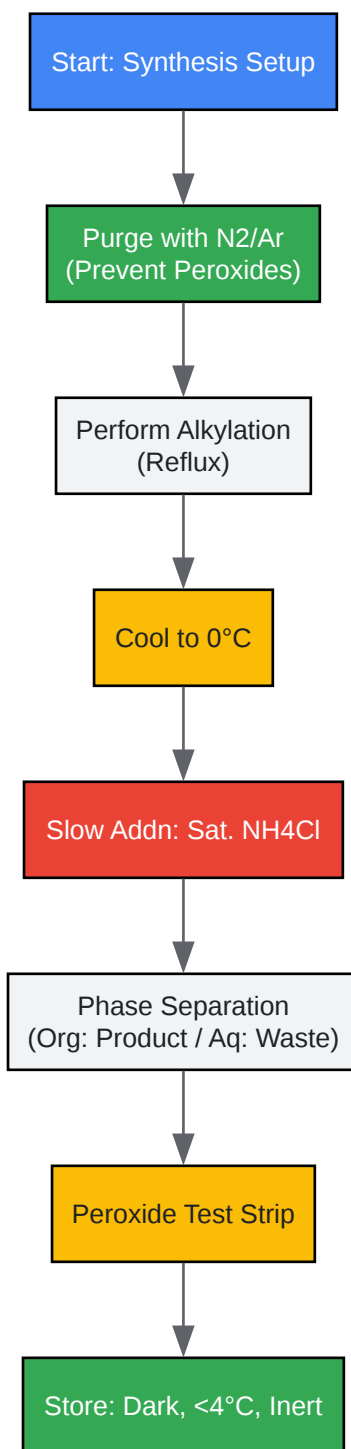
- Respiratory: If working outside a hood (emergency only), use a full-face respirator with Organic Vapor (OV) cartridges.

Synthesis & Reaction Quenching Protocol

Scenario: Using **1-Chloro-3-propoxypropane** as a linker in drug synthesis (e.g., alkylating a phenol).

Self-Validating Quench Workflow:

- Reaction Check: Confirm consumption of starting material via TLC (solvent: Hexane/EtOAc).
- Quench: Do not add water directly to a hot reaction. Cool to 0°C.
- Neutralization: Use saturated aqueous Ammonium Chloride () or Sodium Bicarbonate () to neutralize any co-generated HCl.
- Phase Separation: The product will be in the organic layer. The aqueous layer may contain hydrolyzed byproducts (3-propoxypropanol) and salts.^[1]



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Figure 2: Operational Workflow. Step-by-step logic from setup to storage, emphasizing peroxide testing.[1]

PART 4: EMERGENCY RESPONSE

Spill Management (Link Integrity)

- Small Spill (<50 mL):
 - Evacuate immediate area.
 - Don PPE (Goggles, Nitrile gloves, Lab coat).
 - Cover with vermiculite or activated carbon.
 - Collect into a sealed waste container labeled "Flammable/Toxic Organic Waste".
- Large Spill (>500 mL):
 - DO NOT USE WATER (Spreads the immiscible flammable liquid).
 - Use AFFF (Aqueous Film Forming Foam) or dry chemical powder.
 - Call EHS/Fire Department.

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes.[1] Mechanism: The chloro-alkyl group can cause delayed corneal damage; ophthalmologist review is mandatory.[1]
- Skin Contact: Wash with soap and water. Do not use alcohol (enhances absorption).
- Inhalation: Move to fresh air. If pulmonary edema suspected (coughing), administer oxygen.
[7]

PART 5: REFERENCES

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 20553682, 1-Chloro-3-(propan-2-yloxy)propane (Analogous Structure Data).[1]
Retrieved from [[Link](#)]

- European Chemicals Agency (ECHA).Registration Dossier: Alkyl chlorides. Retrieved from [\[Link\]](#)

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